

Technical Monograph: 3-Chlorobenzyl Chloroformate

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Compound of Interest

Compound Name: 3-Chlorobenzyl carbonochloridate

CAS No.: 39545-30-7

Cat. No.: B2522493

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Identity, Reactivity, and Applications in Medicinal Chemistry

Core Identity & Verification

For researchers validating starting materials or establishing regulatory documentation, the precise chemical identity is the first critical step. Unlike its ubiquitous parent (benzyl chloroformate), the 3-chloro derivative is a specialized intermediate often confused with its chloride precursor.

Parameter	Technical Specification
Chemical Name	3-Chlorobenzyl chloroformate
CAS Registry Number	39545-30-7
Synonyms	Carbonochloridic acid, (3-chlorophenyl)methyl ester; 3-Chlorobenzyl oxycarbonyl chloride
Molecular Formula	C ₈ H ₆ Cl ₂ O ₂
Molecular Weight	205.04 g/mol
InChI Key	HSDAJNMJOMSNEV-UHFFFAOYSA-N (Analogous parent structure)
Structural Identity	Cl-C ₆ H ₄ -CH ₂ -O-C(=O)Cl

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Critical Note on Sourcing: Do not confuse this reagent with 3-Chlorobenzyl chloride (CAS 620-20-2). The chloride is the precursor used to generate the alcohol, which is subsequently phosgenated to create the chloroformate. If CAS 39545-30-7 is unavailable from standard catalogs, it must be prepared in situ or on-demand (see Section 5).

Physical & Chemical Profile

As a senior scientist, you must treat this reagent as a meta-stable electrophile. It shares the lachrymatory and corrosive properties of benzyl chloroformate (Cbz-Cl) but exhibits distinct electronic characteristics due to the meta-chlorine substitution.

Property	Value / Behavior
Physical State	Colorless to pale yellow liquid (at ambient temp).
Boiling Point	Not standardly characterized.[1][2][3] Decomposes at atmospheric pressure. Distill only under high vacuum (<1 mmHg).
Density	Estimated ~1.25–1.35 g/mL (based on Cbz-Cl: 1.20 g/mL + Cl substituent effect).
Solubility	Miscible in DCM, THF, Toluene, Ethyl Acetate. Reacts violently with water.
Stability	Moisture sensitive.[4] Hydrolyzes to 3-chlorobenzyl alcohol, CO ₂ , and HCl.

Mechanistic Chemistry: The "Why"

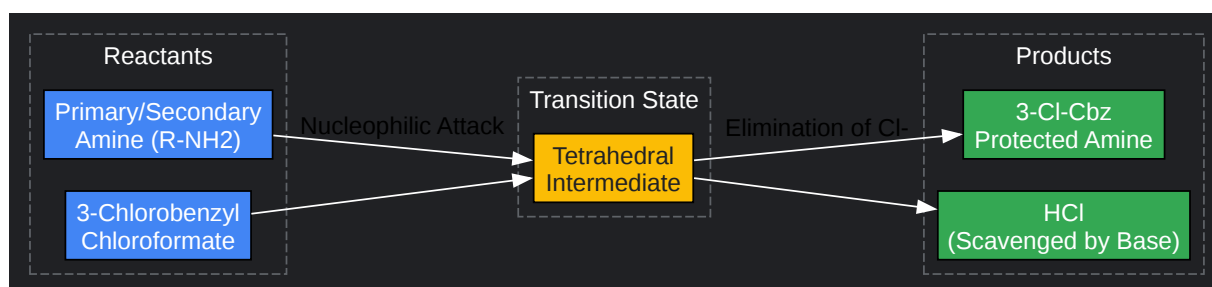
The 3-chlorobenzyl chloroformate moiety is primarily used to introduce a modified Benzyloxycarbonyl (Cbz/Z) group.

Why use the 3-Cl derivative over standard Cbz?

- **Crystallinity:** The chlorine atom can disrupt crystal packing or, conversely, facilitate crystallization of the final intermediate depending on the crystal lattice, often used to purify complex pharmaceutical intermediates without chromatography.
- **Electronic Tuning:** The electron-withdrawing nature of the chlorine at the meta position decreases the electron density of the benzyl ring. This makes the benzylic C-O bond slightly less labile to acid-catalyzed cleavage compared to unsubstituted Cbz, offering orthogonal protection strategies.
- **Lipophilicity:** Increases LogP, potentially aiding in membrane permeability studies of prodrugs.

Reaction Pathway: Carbamate Formation

The following diagram illustrates the standard mechanism where the chloroformate acts as a "hard" electrophile attacking the amine nucleophile.



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Figure 1: Mechanism of amine protection using 3-chlorobenzyl chloroformate via addition-elimination.

Experimental Protocol: Synthesis & Usage

Since CAS 39545-30-7 is often expensive or requires lead time, many labs synthesize it in situ or use it immediately upon purchase.

A. Synthesis of the Reagent (If commercial stock is unavailable)

Precursor: 3-Chlorobenzyl alcohol (CAS 873-63-2). Reagent: Triphosgene (solid, safer alternative to gas) or Phosgene (toluene solution).

- Setup: Flame-dried 3-neck flask, N₂ atmosphere, 0°C.
- Addition: Dissolve 3-chlorobenzyl alcohol in dry THF/Toluene. Add 0.35 eq. Triphosgene.^[4]
- Catalysis: Slowly add catalytic activated charcoal or pyridine (careful control of exotherm).
- Workup: Filter to remove salts/catalyst. Concentrate in vacuo strictly below 40°C to avoid thermal decomposition. Use immediately.

B. Standard Derivatization Protocol (N-Protection)

This protocol is self-validating via TLC monitoring of the disappearance of the free amine.

Reagents:

- Substrate: Amine (1.0 equiv)
- Reagent: 3-Chlorobenzyl chloroformate (1.1–1.2 equiv)
- Base: Na_2CO_3 (Schotten-Baumann conditions) or DIPEA (Organic conditions)
- Solvent: DCM or THF/ H_2O (1:1)

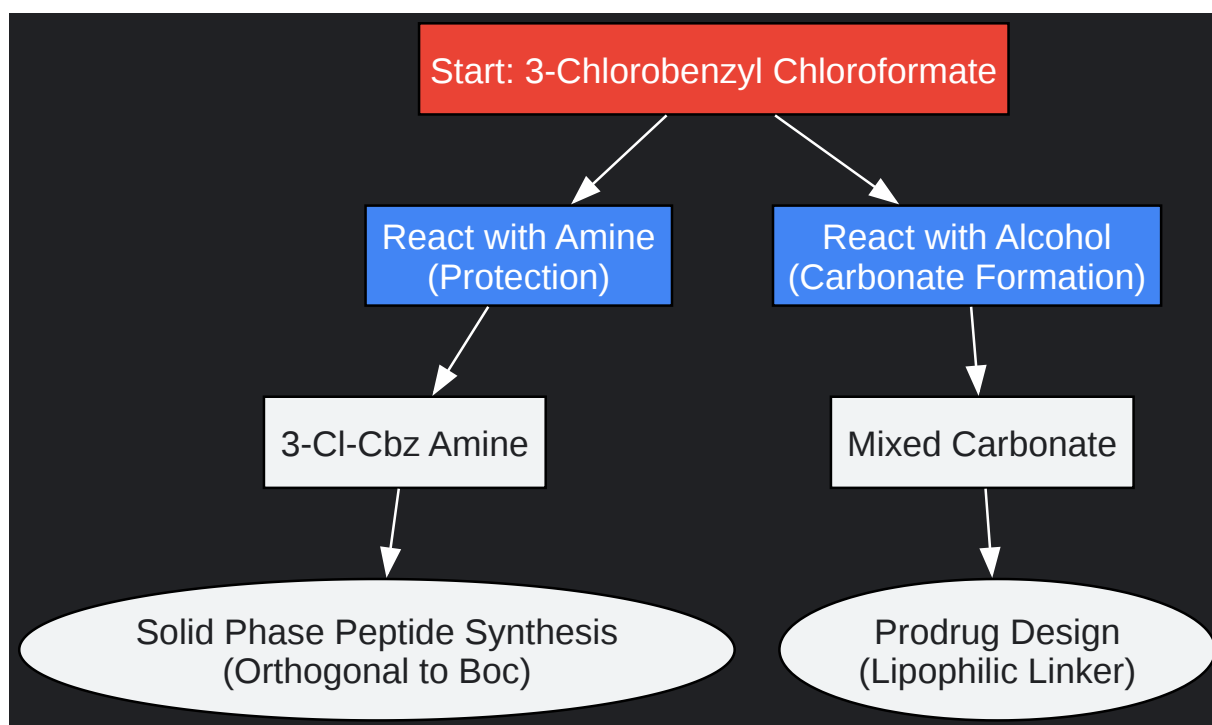
Step-by-Step:

- Preparation: Dissolve amine in solvent. If using organic solvent (DCM), cool to 0°C and add DIPEA (2.5 equiv).
- Addition: Add 3-chlorobenzyl chloroformate dropwise over 15 minutes. Reasoning: Rapid addition causes localized heating and hydrolysis of the reagent.
- Reaction: Warm to room temperature. Stir 2–4 hours.
- Validation (TLC): Check for consumption of amine (ninhydrin stain) and appearance of UV-active, less polar product.
- Quench: Add saturated NH_4Cl solution.
- Isolation: Extract with DCM, wash with brine, dry over Na_2SO_4 .

Applications in Drug Design

The 3-chlorobenzyl moiety is not just a protecting group; it is a pharmacophore used in:

- Unsymmetrical Ureas: Reacting the chloroformate with a secondary amine to form a carbamate, which is then converted to a urea.
- Prodrug Linkers: The carbamate bond is cleavable by specific esterases, releasing the active amine drug and the lipophilic 3-chlorobenzyl alcohol bystander.



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Figure 2: Divergent synthetic utility of 3-chlorobenzyl chloroformate.

Safety & Handling (HSE)

- Lachrymator: This compound causes severe eye irritation and tearing.[4] Handle only in a functioning fume hood.
- Corrosive: Causes skin burns.[5] Wear butyl rubber gloves (nitrile provides only temporary splash protection against chloroformates).
- Decomposition: Releases HCl gas upon contact with moist air. Store in a tightly sealed container at 2–8°C under inert gas (Argon/Nitrogen).

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